

3-Ethoxy-4-methoxybenzonitrile chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethoxy-4-methoxybenzonitrile

Cat. No.: B1661997

[Get Quote](#)

An In-depth Technical Guide to 3-Ethoxy-4-methoxybenzonitrile

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **3-Ethoxy-4-methoxybenzonitrile**, a key intermediate in the pharmaceutical and fine chemical industries. The information is tailored for researchers, scientists, and drug development professionals, presenting data in a structured and accessible format.

Chemical Identity and Properties

3-Ethoxy-4-methoxybenzonitrile is a substituted aromatic nitrile. Its core structure consists of a benzene ring functionalized with an ethoxy group, a methoxy group, and a nitrile group at positions 3, 4, and 1, respectively.

Table 1: Chemical Identifiers and Physical Properties of **3-Ethoxy-4-methoxybenzonitrile**

Property	Value	Citations
IUPAC Name	3-ethoxy-4-methoxybenzonitrile	[1][2]
CAS Number	60758-86-3	[1][3][4]
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[1][3][4]
Molecular Weight	177.20 g/mol	[1][3][4]
Appearance	White to light yellow powder or crystal	[2][3]
Melting Point	70°C	[3]
Boiling Point	281.9 ± 25.0 °C at 760 mmHg	[3][4]
Density	1.1 ± 0.1 g/cm ³	[3][4]
Flash Point	109.2 ± 16.4 °C	[3][4]
Solubility	Soluble in methanol	[3]
InChI	InChI=1S/C10H11NO2/c1-3-13-10-6-8(7-11)4-5-9(10)12-2/h4-6H,3H2,1-2H3	[1][2]
InChIKey	XTIINWPNAMHVDG-UHFFFAOYSA-N	[1][2][3]
SMILES	CCOC1=C(C=CC(=C1)C#N)OC	[1]

Chemical Structure

The structure of **3-Ethoxy-4-methoxybenzonitrile** is characterized by a benzene ring with three substituents. The nitrile group (-C≡N) is a key functional group that participates in various chemical transformations. The ethoxy (-OCH₂CH₃) and methoxy (-OCH₃) groups are electron-donating groups that influence the reactivity of the aromatic ring.

Caption: Chemical structure of **3-Ethoxy-4-methoxybenzonitrile**.

Experimental Protocols

Several synthetic routes for **3-Ethoxy-4-methoxybenzonitrile** have been reported. A common method involves the ethylation of 3-hydroxy-4-methoxybenzonitrile. Another approach starts from isovanillin.

Protocol 1: Ethylation of 3-hydroxy-4-methoxybenzonitrile[3][5]

This protocol describes the synthesis of **3-Ethoxy-4-methoxybenzonitrile** from 3-hydroxy-4-methoxybenzonitrile and bromoethane.

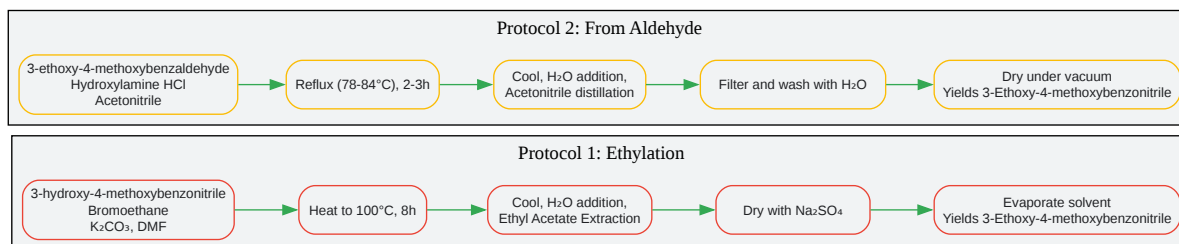
- Materials:
 - 3-hydroxy-4-methoxybenzonitrile (10 g, 67.11 mmol)[3]
 - Bromoethane (25 ml, 335.2 mmol)[3]
 - Potassium carbonate (10.25 g)[3]
 - Dimethylformamide (DMF, 50 ml)[3]
 - Ethyl acetate
 - Anhydrous sodium sulfate
 - Deionized water
- Procedure:
 - Combine 3-hydroxy-4-methoxybenzonitrile, bromoethane, potassium carbonate, and dimethylformamide in a 100 ml flask.[3]
 - Heat the mixture to 100°C and stir for 8 hours.[3]
 - Monitor the reaction progress using Thin Layer Chromatography (TLC).[3]
 - After the reaction is complete, cool the mixture to room temperature.[3]
 - Add 100 ml of water and extract the product with ethyl acetate.[3]

- Dry the organic phase with anhydrous sodium sulfate.[3]
- Evaporate the solvent to yield the final product as a white solid.[3]

Protocol 2: Synthesis from 3-ethoxy-4-methoxybenzaldehyde[5][6]

This method involves the conversion of 3-ethoxy-4-methoxybenzaldehyde to the corresponding nitrile.

- Materials:
 - 3-ethoxy-4-methoxybenzaldehyde (1000 g, 5.54 moles)[5]
 - Hydroxylamine hydrochloride (462.5 g, 6.6 moles)[5]
 - Acetonitrile (5 L)[5]
 - Deionized water
- Procedure:
 - Charge a 12 L three-necked flask with 3-ethoxy-4-methoxybenzaldehyde and hydroxylamine hydrochloride at room temperature.[5]
 - Add acetonitrile and stir the mixture for 15-20 minutes.[5]
 - Warm the reaction mixture to 65-72°C and then heat to reflux (78-84°C) for 2-3 hours.[5]
 - Cool the mixture to room temperature and add 1 L of deionized water.[5]
 - Distill off 3.5-4.0 L of acetonitrile under vacuum.[5]
 - Dilute the concentrated residue with 4 L of deionized water and stir for 1-2 hours at room temperature.[5]
 - Filter the mixture under vacuum and wash the solid with 3-4 L of deionized water.[5]
 - Dry the solid in a tray at 30-32°C under a pressure of 100-125 mm Hg for 24-36 hours to obtain the product.[5]



[Click to download full resolution via product page](#)

Caption: Experimental workflows for the synthesis of **3-Ethoxy-4-methoxybenzonitrile**.

Applications in Research and Development

3-Ethoxy-4-methoxybenzonitrile is a valuable building block in organic synthesis, primarily serving as a pharmaceutical intermediate.[3][6] Its most notable application is in the synthesis of Apremilast, a medication used for the treatment of certain types of arthritis and skin conditions.[7][8][9] The compound is also explored as an intermediate for pesticides and liquid crystal materials.[6]

Safety and Handling

3-Ethoxy-4-methoxybenzonitrile is classified as toxic if swallowed, in contact with skin, or if inhaled.[1][10] It also causes skin and serious eye irritation.[1][10] Therefore, appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this compound.[10] Work should be conducted in a well-ventilated area or under a fume hood.[10][11]

Table 2: GHS Hazard Information

Hazard Class	Category	Hazard Statement	Citations
Acute toxicity, Oral	3	H301: Toxic if swallowed	[1][10]
Acute toxicity, Dermal	3	H311: Toxic in contact with skin	[1][10]
Acute toxicity, Inhalation	3	H331: Toxic if inhaled	[1][10]
Skin corrosion/irritation	2	H315: Causes skin irritation	[1][10]
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation	[1][10]

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place.[10]
[11] Keep it away from incompatible materials.[11]

Spectroscopic Data

Characterization of **3-Ethoxy-4-methoxybenzonitrile** is typically performed using standard analytical techniques. While specific spectral data is proprietary to suppliers, a comprehensive characterization package for this compound generally includes:

- ¹H-NMR (Proton Nuclear Magnetic Resonance): To confirm the presence and connectivity of protons in the ethoxy, methoxy, and aromatic regions.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.
- Infrared Spectroscopy (IR): To identify the characteristic vibrational frequencies of the nitrile (-C≡N) and ether (C-O-C) functional groups.
- Thermogravimetric Analysis (TGA): To determine the thermal stability of the compound.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Ethoxy-4-methoxybenzonitrile | C₁₀H₁₁NO₂ | CID 3934769 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Ethoxy-4-methoxybenzonitrile | 60758-86-3 [sigmaaldrich.com]
- 3. nbinnco.com [nbinnco.com]
- 4. 3-Ethoxy-4-methoxybenzonitrile | CAS#:60758-86-3 | Chemsrce [chemsrc.com]
- 5. 3-Ethoxy-4-methoxy benzonitrile synthesis - chemicalbook [chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. synthinkchemicals.com [synthinkchemicals.com]
- 8. CN105175283A - 3-ethoxy-4-methoxy benzonitrile preparing method - Google Patents [patents.google.com]
- 9. nbinnco.com [nbinnco.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [3-Ethoxy-4-methoxybenzonitrile chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1661997#3-ethoxy-4-methoxybenzonitrile-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com